

Application Notes and Protocols: Preparation of RU 43044 Stock Solution

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Compound of Interest

Compound Name: RU 43044

Cat. No.: B1680178

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Abstract

RU 43044 is a selective glucocorticoid receptor (GR) antagonist utilized in research to investigate the physiological and pathological roles of glucocorticoids. Proper preparation of a stock solution is the foundational step for accurate and reproducible in vitro and in vivo experimental results. These application notes provide a detailed protocol for the preparation of an **RU 43044** stock solution, including its chemical properties, solubility characteristics, and recommended procedures for dissolution and storage.

Chemical and Physical Properties of RU 43044

A comprehensive understanding of the physicochemical properties of **RU 43044** is essential for its accurate handling and use in experimental settings. Key properties are summarized in the table below.

Property	Value	Reference
CAS Number	136959-96-1	[1][2]
Molecular Formula	C ₂₉ H ₃₄ O ₂	[1]
Molecular Weight	414.58 g/mol	[1]
Appearance	Solid powder	
Purity	≥98%	[3]
Solubility	<1 mg/mL (Solvent not specified)	[3]

Recommended Protocol for Stock Solution Preparation

Due to its low aqueous solubility, **RU 43044** requires an organic solvent for the preparation of a stock solution. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating a concentrated stock solution for most biological applications.

Materials:

- **RU 43044** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Equilibrate Reagents:** Allow the **RU 43044** powder and DMSO to equilibrate to room temperature before use. This is particularly important if they have been stored at low temperatures to prevent condensation.
- **Weighing **RU 43044**:** Accurately weigh the desired amount of **RU 43044** powder using a calibrated analytical balance in a fume hood or well-ventilated area. For example, to prepare a 10 mM stock solution, weigh out 4.15 mg of **RU 43044**.
- **Dissolution:**
 - Transfer the weighed **RU 43044** powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of DMSO to achieve the desired stock concentration. For a 10 mM stock solution with 4.15 mg of **RU 43044**, add 1 mL of DMSO.
 - Vortex the solution thoroughly until the **RU 43044** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years).^[3]

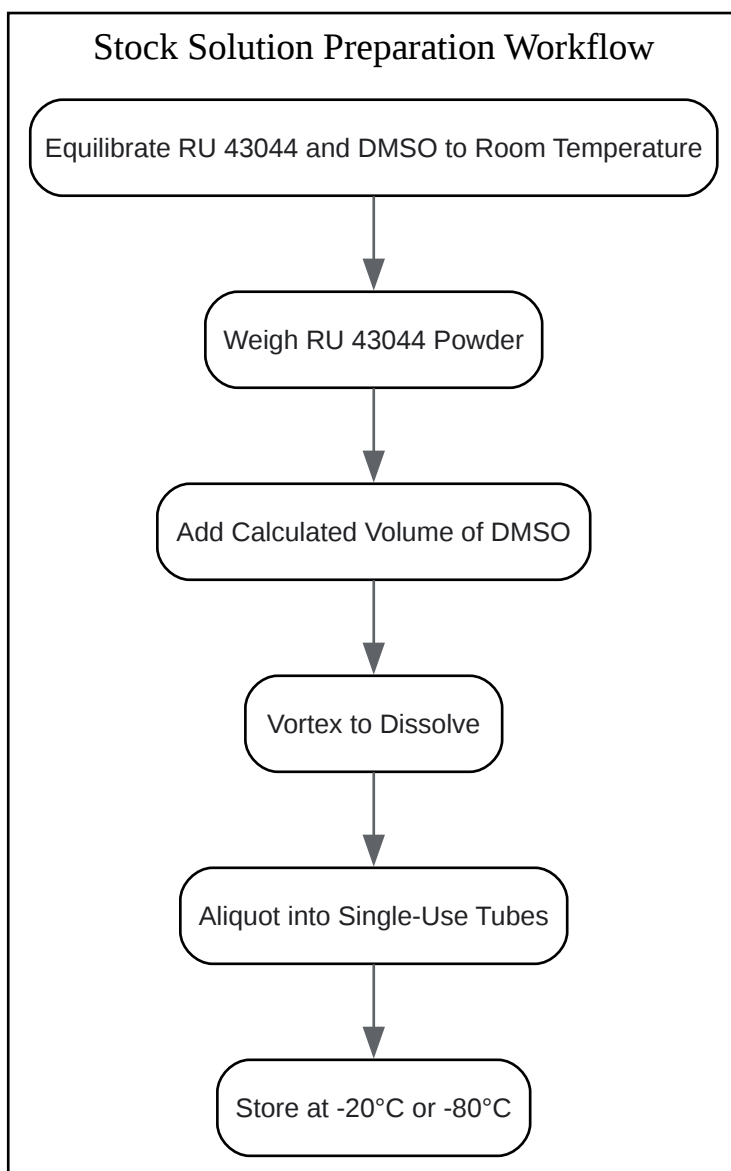
Example Calculation for a 10 mM Stock Solution:

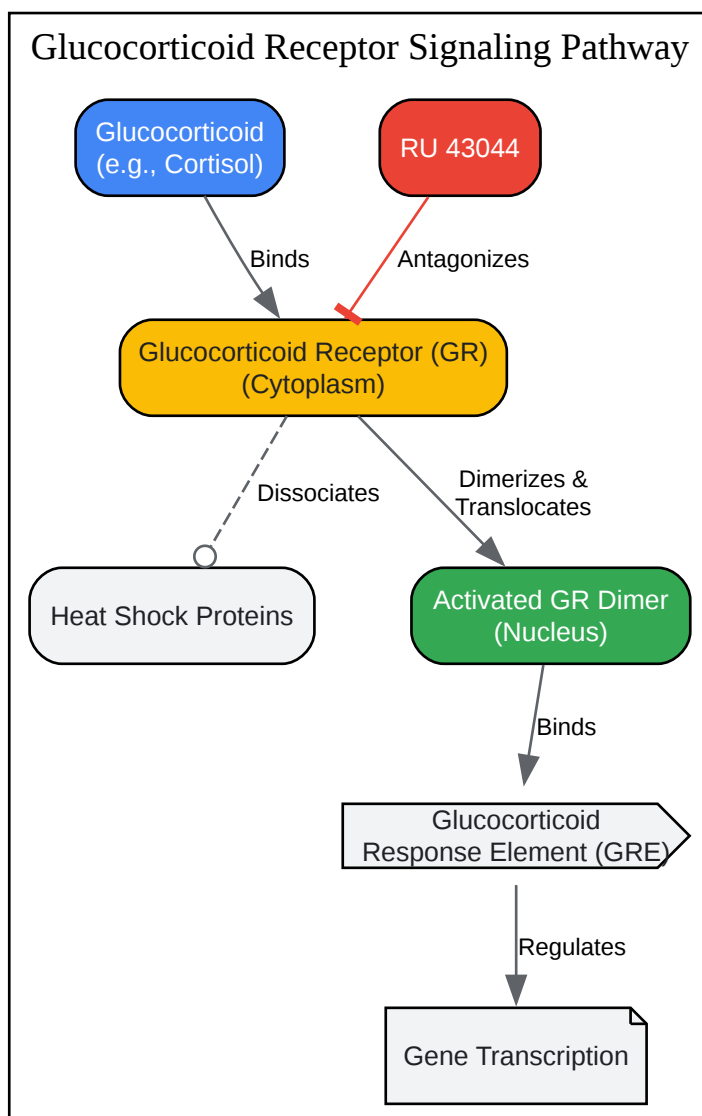
- **Molecular Weight (MW) of **RU 43044**:** 414.58 g/mol
- **Desired Stock Concentration:** 10 mM = 0.010 mol/L
- **Mass (g) = Concentration (mol/L) x Volume (L) x MW (g/mol)**
- **Mass (mg) for 1 mL (0.001 L):** 0.010 mol/L x 0.001 L x 414.58 g/mol = 0.0041458 g = 4.15 mg

Therefore, dissolve 4.15 mg of **RU 43044** in 1 mL of DMSO to obtain a 10 mM stock solution.

Experimental Workflow and Logic

The following diagrams illustrate the logical workflow for preparing the **RU 43044** stock solution and a signaling pathway where **RU 43044** acts as an antagonist.





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